

An In-depth Technical Guide to the Nuclear Properties of Oxygen-19

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Compound of Interest

Compound Name: Oxygen-19

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear properties of the **Oxygen-19** (^{19}O) isotope. The information presented is intended for researchers, scientists, and professionals in drug development who may utilize radioisotopes in their work. This document details the fundamental characteristics of ^{19}O , the experimental methods used to determine these properties, and visual representations of its nuclear decay and relevant experimental workflows.

Core Nuclear Properties of Oxygen-19

Oxygen-19 is a radioactive isotope of oxygen, featuring 8 protons and 11 neutrons.^[1] It is an artificially produced nuclide with a short half-life, making it a subject of academic and experimental research rather than having widespread practical applications.^[1]

Quantitative Nuclear Data Summary

The key nuclear properties of **Oxygen-19** are summarized in the tables below for easy reference and comparison.

Table 1: General Nuclear Properties of **Oxygen-19**

Property	Value
Symbol	^{19}O
Atomic Number (Z)	8
Neutron Number (N)	11
Spin and Parity (J^{π})	5/2+
Isotopic Mass	19.0035780(28) u
Mass Excess	3.33289 MeV
Nuclear Binding Energy	143.76336724 MeV
Magnetic Dipole Moment (μ)	1.53238(7) μN
Electric Quadrupole Moment (Q)	0.00362(13) barn

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)Table 2: Radioactive Decay Properties of **Oxygen-19**

Property	Value
Half-Life ($T_{1/2}$)	26.470(6) s
Decay Mode	100% β^- (Beta-minus)
Daughter Isotope	^{19}F (Fluorine-19)
Decay Energy ($Q\beta$)	4.8203(26) MeV
Beta End-point Energies	1.4425(14) MeV (54.4(12)%) 2.1032(15) MeV (45.4(15)%)
Prominent Gamma Ray Energies	0.197142(4) MeV (95.9(21)%) 1.356843(8) MeV (50.4(11)%)

Sources:[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

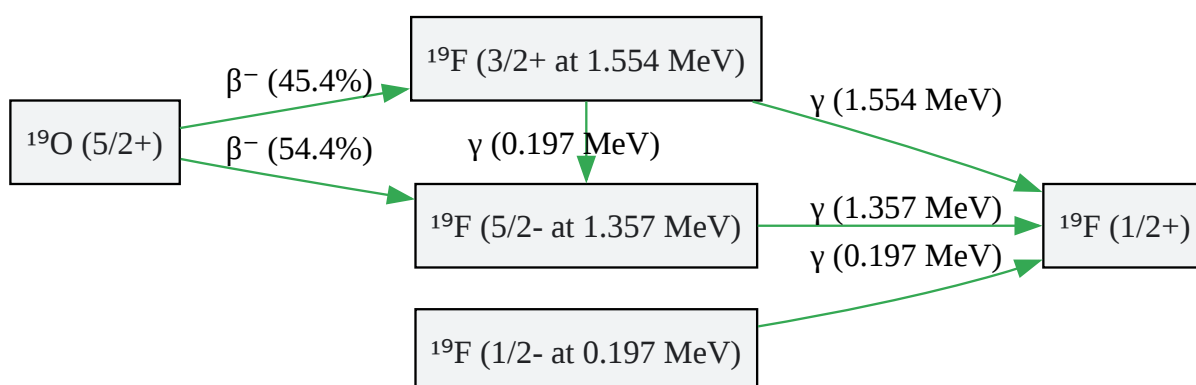
Production of Oxygen-19

Oxygen-19 is produced artificially through nuclear reactions. Two common methods for its production are:

- **Neutron Capture by Oxygen-18:** This is a common method where a stable Oxygen-18 nucleus captures a neutron, becoming **Oxygen-19**. The reaction is denoted as $^{18}\text{O}(n,\gamma)^{19}\text{O}$. This process is utilized in environments with a high neutron flux, such as nuclear reactors or during neutron activation analysis.[7]
- **Charged-Particle Induced Reaction:** **Oxygen-19** can also be produced by bombarding a Carbon-13 target with a beam of Lithium-7 ions. This is a direct nuclear reaction represented as $^{13}\text{C}(^7\text{Li},p)^{19}\text{O}$, where a proton is ejected in the process.[8]

Decay Scheme of Oxygen-19

Oxygen-19 undergoes 100% beta-minus (β^-) decay to the stable isotope Fluorine-19 (^{19}F).[1][6][9] In this process, a neutron in the ^{19}O nucleus is converted into a proton, emitting an electron (β^- particle) and an electron antineutrino. The decay primarily proceeds to excited states of ^{19}F , which then de-excite by emitting gamma rays.[1]



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Caption: Simplified decay scheme of **Oxygen-19** to Fluorine-19.

Experimental Protocols

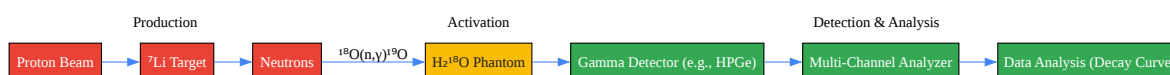
The determination of the nuclear properties of **Oxygen-19** requires sophisticated experimental techniques. Below are detailed methodologies for key experiments.

Half-Life Measurement via Neutron Activation

A common method to measure the half-life of ^{19}O involves producing the isotope through neutron activation and then measuring its decay rate.

Methodology:

- **Sample Preparation and Irradiation:** A sample containing Oxygen-18, such as deionized water, is placed in a suitable container (a phantom).[7] The sample is then irradiated with a neutron source. Neutrons can be produced from a nuclear reaction, for example, by bombarding a Lithium-7 target with protons from a particle accelerator.[7] The irradiation time is typically on the order of one to two half-lives of ^{19}O . [7]
- **Gamma Ray Detection:** Immediately following irradiation, the sample is transferred to a gamma-ray detection system. A high-purity germanium (HPGe) detector or a sodium iodide (NaI(Tl)) detector can be used.[7] The detector is coupled to a multi-channel analyzer (MCA) to record the gamma-ray energy spectrum.
- **Data Acquisition:** The gamma-ray spectrum is acquired over a period of several half-lives of ^{19}O . The number of counts in the characteristic gamma-ray peaks of ^{19}O decay (0.197 MeV and 1.357 MeV) is recorded at regular time intervals.[7]
- **Data Analysis:** The background radiation is subtracted from the measured counts. The natural logarithm of the net counts in the photopeak is plotted against time. The data points should fall on a straight line, and the slope of this line is equal to the negative of the decay constant (λ). The half-life ($T_{1/2}$) is then calculated using the formula: $T_{1/2} = \ln(2)/\lambda$.



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Caption: Workflow for the measurement of the half-life of **Oxygen-19**.

Beta Spectroscopy

Beta spectroscopy is employed to measure the energy distribution of the electrons emitted during the β^- decay of ^{19}O .

Methodology:

- **Source Preparation:** A thin, uniform source of ^{19}O is prepared to minimize energy loss of the emitted electrons within the source material.
- **Spectrometer Setup:** A magnetic or semiconductor spectrometer is used. A common choice is a silicon-lithium (Si(Li)) detector, which provides good energy resolution. The detector is placed in a vacuum chamber to eliminate energy loss in the air.
- **Energy Calibration:** The spectrometer is calibrated using sources that emit electrons of known, monoenergetic energies, such as Bismuth-207.
- **Data Acquisition:** The beta spectrum of ^{19}O is acquired. The output signals from the detector are amplified and processed by an MCA to generate an energy spectrum.
- **Data Analysis (Kurie Plot):** To determine the endpoint energy of the beta spectrum, a Kurie plot is constructed. This plot linearizes the beta spectrum, and the intersection of the fitted line with the energy axis gives the endpoint energy.

Measurement of Nuclear Moments

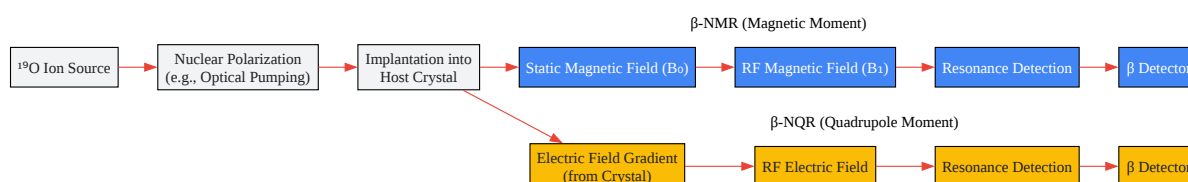
The magnetic dipole and electric quadrupole moments of short-lived nuclei like ^{19}O are measured using techniques such as β -detected Nuclear Magnetic Resonance (β -NMR) and β -detected Nuclear Quadrupole Resonance (β -NQR).

General Methodology:

- **Production and Polarization:** A beam of ^{19}O ions is produced and then polarized using methods like optical pumping with lasers or by passing the ion beam through tilted foils.

Nuclear polarization aligns the nuclear spins in a preferred direction.

- Implantation: The polarized ^{19}O ions are implanted into a suitable host crystal (e.g., a metal or a semiconductor) at low temperatures. The choice of the host material is crucial as it provides the magnetic field or electric field gradient that interacts with the nuclear moments.
- Resonance Detection:
 - β -NMR (for Magnetic Moment): The implanted nuclei are subjected to a static magnetic field (B_0) and a perpendicular, oscillating radiofrequency (RF) magnetic field (B_1). When the frequency of the RF field matches the Larmor frequency of the nuclei, it induces transitions between the nuclear spin states, destroying the nuclear polarization. This resonance is detected by a change in the anisotropic angular distribution of the emitted beta particles. The magnetic moment is then calculated from the resonance frequency and the applied magnetic field.
 - β -NQR (for Quadrupole Moment): In a non-cubic crystal, the interaction of the nuclear electric quadrupole moment with the electric field gradient of the crystal lattice splits the nuclear energy levels. An RF electric field is applied to induce transitions between these quadrupole-split levels. The resonance, detected as a change in the beta decay anisotropy, allows for the determination of the nuclear quadrupole moment.



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Caption: General workflow for β -NMR and β -NQR experiments.

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